

# Physicochemical Properties of Insecticidal Agent 7 (Imidacloprid)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Insecticidal agent 7

Cat. No.: B12372114

[Get Quote](#)

A comprehensive understanding of the physicochemical properties of an active ingredient is fundamental for the development of effective and stable insecticidal formulations. These properties influence the compound's absorption, translocation, metabolism, and ultimately its biological activity.

## General Properties

Imidacloprid is a systemic chloronicotinyl insecticide. Its chemical structure features a 6-chloro-3-pyridinylmethyl-N-nitroimidazolidin-2-ylideneamine moiety.

Property	Value
IUPAC Name	(E)-1-(6-chloro-3-pyridylmethyl)-N-nitroimidazolidin-2-ylideneamine
CAS Number	138261-41-3
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClN <sub>5</sub> O <sub>2</sub>
Molecular Weight	255.66 g/mol

## Quantitative Physicochemical Data

The following table summarizes the key physicochemical parameters of Imidacloprid.

Parameter	Value	Conditions
Melting Point	144 °C	
Boiling Point	Decomposes before boiling	
Vapor Pressure	$4 \times 10^{-7}$ mPa	20 °C
Water Solubility	610 mg/L	20 °C
Octanol-Water Partition Coefficient (log Kow)	0.57	22 °C
Henry's Law Constant	$2.0 \times 10^{-10}$ Pa m <sup>3</sup> /mol	20 °C

## Experimental Protocols

The determination of the physicochemical properties listed above follows standardized international guidelines, primarily those established by the OECD (Organisation for Economic Co-operation and Development).

### Determination of Octanol-Water Partition Coefficient (Kow)

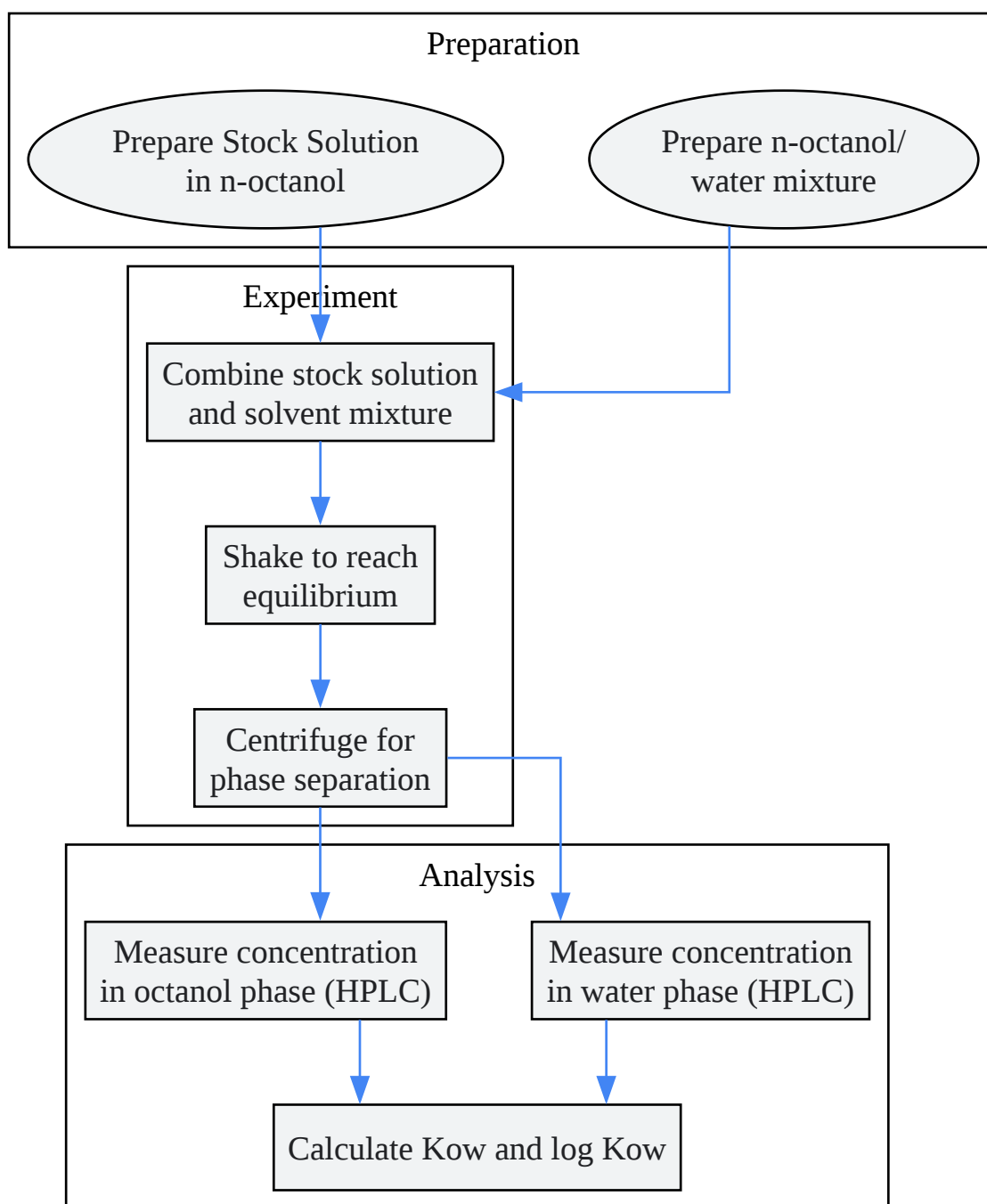
The octanol-water partition coefficient is a critical parameter for predicting the environmental fate and biological accumulation of a substance. The Shake Flask method is a commonly employed technique.

**Principle:** A solution of the test substance in a mixture of n-octanol and water is shaken until equilibrium is reached. The concentration of the substance in each phase is then measured to determine the partition coefficient.

**Procedure:**

- **Preparation of Solutions:** A stock solution of Imidacloprid is prepared in n-octanol.
- **Partitioning:** A known volume of the stock solution is added to a flask containing a mixture of n-octanol and water.

- **Equilibration:** The flask is shaken for a predetermined period to allow for the partitioning of the solute between the two phases.
- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the octanol and water phases.
- **Quantification:** The concentration of Imidacloprid in both the n-octanol and water phases is determined using High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logarithm of this value ( $\log K_{ow}$ ) is then reported.



[Click to download full resolution via product page](#)

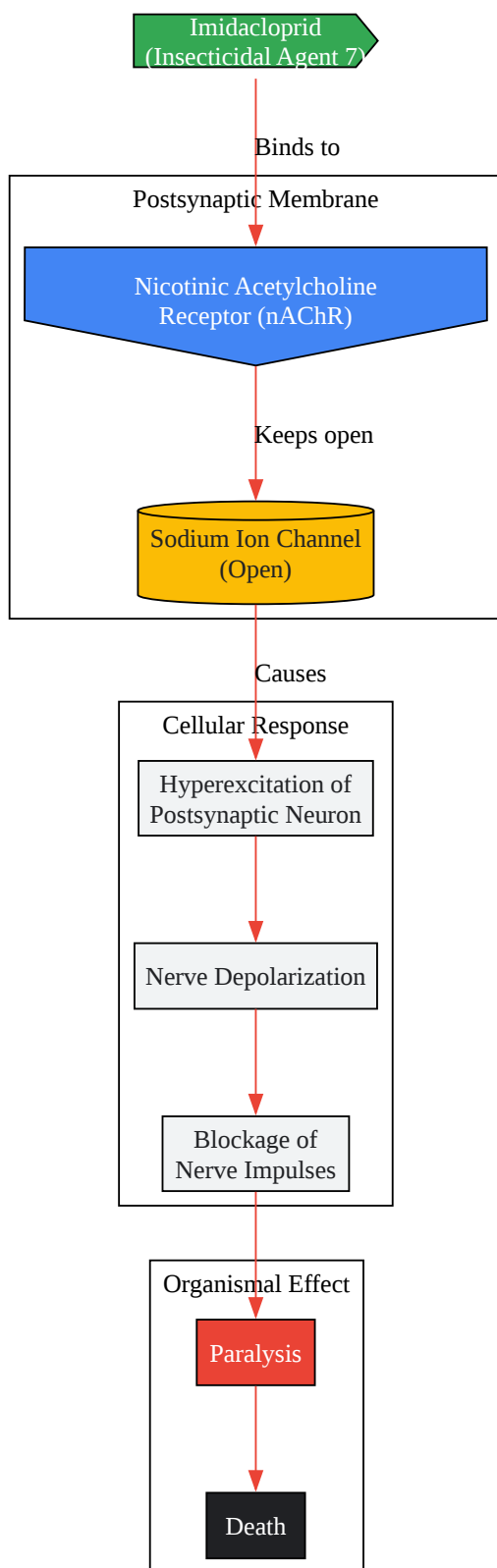
#### Workflow for Kow Determination

## Mechanism of Action and Signaling Pathway

Imidacloprid acts as an agonist at the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects. This binding is irreversible and leads to the persistent activation of

these receptors.

The continuous influx of sodium ions caused by the open nAChR channels results in hyperexcitation of the postsynaptic neurons. This is followed by nerve depolarization, blockage of nerve impulses, and ultimately paralysis and death of the insect.



[Click to download full resolution via product page](#)

### Signaling Pathway of Imidacloprid

- To cite this document: BenchChem. [Physicochemical Properties of Insecticidal Agent 7 (Imidacloprid)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12372114#insecticidal-agent-7-physicochemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)